

How to dissolve Monensin sodium salt for aqueous solutions

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Compound of Interest		
Compound Name:	Monensin sodium salt	
Cat. No.:	B8081783	Get Quote

Technical Support Center: Monensin Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of **Monensin sodium salt** solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: Why is my Monensin sodium salt not dissolving in water?

A1: **Monensin sodium salt** is practically insoluble in water.[1][2] Direct dissolution in aqueous buffers will result in precipitation. The recommended method is to first prepare a concentrated stock solution in a suitable organic solvent and then dilute this stock solution into your aqueous experimental medium.[2][3]

Q2: What are the recommended organic solvents for preparing a **Monensin sodium salt** stock solution?

A2: **Monensin sodium salt** is soluble in several organic solvents. Ethanol, methanol, and dimethylformamide (DMF) are commonly used.[3][4] It is also freely soluble in chloroform and sparingly soluble in acetone.[4][5] For biological experiments, ethanol and DMSO are frequent choices for stock solution preparation.[2][6]



Q3: How stable is **Monensin sodium salt** in solution?

A3: The stability of **Monensin sodium salt** in solution is highly dependent on the solvent and pH. It is unstable in acidic conditions but demonstrates good stability in neutral or alkaline solutions.[2][4] It is not recommended to store aqueous solutions for more than one day.[3][4] Stock solutions prepared in organic solvents, such as a 50 mM solution in absolute ethanol, are reported to be stable when stored at -20°C.[4][6]

Q4: What are the recommended storage conditions for **Monensin sodium salt** powder and stock solutions?

A4: The solid powder should be stored tightly sealed at -20°C for long-term stability or at 2-8°C for shorter periods.[1][4] Stock solutions in organic solvents should be stored at -20°C for up to a month or at -80°C for up to a year to minimize degradation.[1] It is advisable to prepare aliquots to avoid repeated freeze-thaw cycles.[1] Reconstituted aqueous solutions should be used fresh and not stored.[3]

Troubleshooting Guide

Issue 1: Precipitation occurs when diluting the stock solution into my aqueous medium.

- Possible Cause: The low aqueous solubility of Monensin means that rapid dilution or too high a final concentration can cause it to precipitate out of solution.[4]
- Solution:
 - Ensure your stock solution is fully dissolved before use.
 - Add the stock solution to the aqueous buffer slowly while vortexing or stirring.
 - Consider using a lower final concentration of Monensin in your experiment.[4]
 - Keep the final concentration of the organic solvent in your aqueous solution to a minimum, as high concentrations can have physiological effects in biological experiments.[3]

Issue 2: I am observing inconsistent or no effect in my cell culture experiments.



- Possible Cause: This could be due to the degradation of Monensin in your stock or working solution. Instability in acidic media is a primary cause of activity loss.[2][4]
- Solution:
 - Always prepare fresh working solutions for each experiment from a properly stored stock solution.[2]
 - Ensure the pH of your final cell culture medium is neutral or slightly alkaline to maintain
 Monensin's stability.[4]
 - Verify the concentration and integrity of your stock solution if it has been stored for an extended period or subjected to multiple freeze-thaw cycles.

Quantitative Data Summary



Parameter	Value	Reference(s)
Molecular Weight	692.9 g/mol (Sodium Salt)	[1]
Solubility		
Ethanol	~15 mg/mL	[3]
Methanol	50 mg/mL	[6]
Dimethylformamide (DMF)	~1 mg/mL	[3]
Water	Practically insoluble / Sparingly soluble	[1][3]
Recommended Solvents	Ethanol, Methanol, DMSO	[1][6]
Stock Solution Conc.	1-10 mM (e.g., 2 mM as a 1000X stock)	[1]
Typical Working Conc.	1-5 μΜ	[1]
Storage (Powder)	3 years at -20°C; Stable for years at 2-8°C	[1]
Storage (Stock Solution)		
In Ethanol (-80°C)	1 year	[1]
In Ethanol (-20°C)	1 month	[1]
Reconstituted (4°C)	Up to 6 months	[1]

Experimental Protocols

Protocol 1: Preparation of a 2 mM Monensin Sodium Salt Stock Solution (1000X)

This protocol describes the preparation of a 2 mM stock solution of **Monensin sodium salt** in 70% ethanol, commonly used as a 1000X stock for cell culture applications.[1]

Materials:

• Monensin sodium salt (powder, MW: 692.9 g/mol)



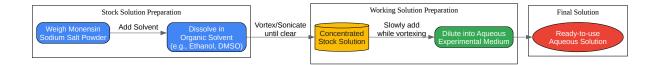
- Absolute Ethanol (≥99.5%)
- Sterile deionized water
- Sterile conical or microcentrifuge tubes
- 0.22 μm syringe filter (optional)

Procedure:

- Prepare 70% Ethanol: In a sterile container, mix 7 mL of absolute ethanol with 3 mL of sterile deionized water to create 10 mL of a 70% ethanol solution. Scale the volume as needed.[1]
- Weigh Monensin Sodium Salt: In a chemical fume hood, accurately weigh the required amount of Monensin sodium salt. To prepare 10 mL of a 2 mM stock solution, you will need 13.86 mg.[1]
 - Calculation: 2 mmol/L * 0.010 L * 692.9 g/mol = 0.01386 g = 13.86 mg
- Dissolve Monensin: Add the 70% ethanol solution to the tube containing the weighed Monensin powder to achieve the final volume of 10 mL. Cap the tube securely and vortex until the powder is completely dissolved, resulting in a clear, colorless solution.[1] Physical aids such as sonication or a warm water bath can also be used to assist dissolution.[7][8]
- Sterilization (Optional but Recommended): For applications requiring sterility, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube.[1]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots to
 prevent contamination and degradation from repeated freeze-thaw cycles. Label each aliquot
 with the compound name, concentration, solvent, and date of preparation. Store at -20°C for
 short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).[1]

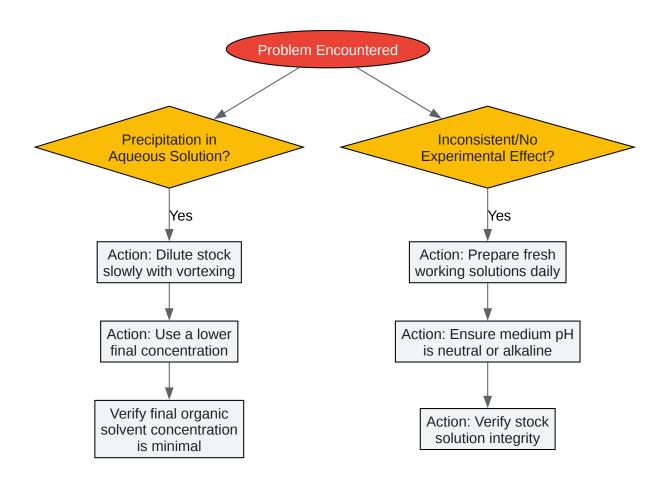
Visualizations





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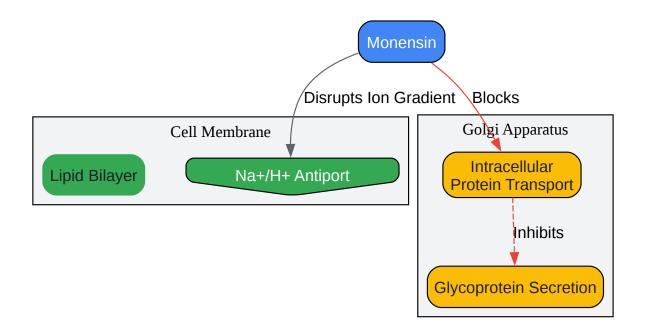
Caption: Workflow for preparing Monensin sodium salt solutions.





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Caption: Troubleshooting logic for Monensin sodium salt dissolution issues.



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Caption: Key cellular pathways affected by Monensin.

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